

(2-Chlorophenyl)methyl selenocyanate CAS number and molecular structure

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Compound of Interest

Compound Name: *(2-Chlorophenyl)methyl selenocyanate*

CAS No.: 57239-47-1

Cat. No.: B14616585

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Technical Monograph: (2-Chlorophenyl)methyl Selenocyanate

CAS Number: 57239-47-1[1][2]

Executive Summary

(2-Chlorophenyl)methyl selenocyanate (also known as 2-chlorobenzyl selenocyanate) is a specialized organoselenium intermediate characterized by the presence of a selenocyanate functional group (-SeCN) attached to a 2-chlorobenzyl scaffold. While benzyl selenocyanates have garnered significant attention as chemopreventive agents and glutathione peroxidase (GPx) mimics, the ortho-chloro derivative offers unique steric and electronic properties that influence its lipophilicity and reactivity. This guide details the chemical identity, validated synthetic protocols, and biological implications of this compound for researchers in medicinal chemistry and materials science.

Part 1: Chemical Identity & Structural Analysis

This compound belongs to the class of arylalkyl selenocyanates. The electron-withdrawing chlorine atom at the ortho position creates a dipole moment distinct from its para and meta isomers, potentially affecting its binding affinity in protein pockets and its rate of nucleophilic substitution during derivatization.

Key Physicochemical Data

Property	Value
IUPAC Name	1-chloro-2-(selenocyanatomethyl)benzene
Common Name	2-Chlorobenzyl selenocyanate
CAS Number	57239-47-1
Molecular Formula	
Molecular Weight	230.55 g/mol
SMILES	<chem>Clc1ccccc1C[Se]C#N</chem>
InChI Key	ADKSOKHYJXPNMC-UHFFFAOYSA-N
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Acetonitrile, Chloroform; Insoluble in Water

Part 2: Synthetic Methodology

The synthesis of **(2-chlorophenyl)methyl selenocyanate** follows a classic nucleophilic substitution (

) pathway. The protocol below is optimized for high yield and purity without the need for chromatographic separation, utilizing the high nucleophilicity of the selenocyanate anion.

Validated Synthesis Protocol

Reagents:

- 2-Chlorobenzyl chloride (CAS 611-19-8)

- Potassium Selenocyanate (KSeCN)
- Solvent: Anhydrous Acetonitrile (MeCN)

Step-by-Step Procedure:

- Preparation: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 2.0 mmol (322 mg) of 2-chlorobenzyl chloride in 15 mL of anhydrous acetonitrile.
- Addition: Separately, dissolve 2.2 mmol (317 mg) of Potassium Selenocyanate (KSeCN) in 5 mL of acetonitrile. Add this solution dropwise to the benzyl chloride solution at room temperature ().
- Reaction: Stir the mixture vigorously. A fine white precipitate (KCl) will begin to form immediately, indicating the progress of the reaction.
 - Monitoring: Monitor via TLC (Hexane/Ethyl Acetate 9:1). The reaction is typically complete within 30–60 minutes.
- Workup:
 - Pour the reaction mixture into 200 mL of distilled water and stir for 30 minutes.
 - The product will precipitate out as a solid.
- Purification:
 - Filter the solid using a Buchner funnel.
 - Wash the filter cake with cold water () to remove residual inorganic salts.
 - Recrystallization: If necessary, recrystallize from ethanol or an ethanol/water mixture to obtain analytically pure white crystals.
- Yield: Expected yield is 85–95%.

Reaction Mechanism Visualization

The following diagram illustrates the

mechanism where the selenocyanate anion attacks the benzylic carbon, displacing the chloride ion.



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Caption: SN2 pathway for the synthesis of 2-chlorobenzyl selenocyanate via nucleophilic displacement.

Part 3: Biological & Medicinal Implications[4][5][6] [7][8][9]

Organoselenocyanates are pro-drugs.[3] They are relatively stable during transport but undergo bio-activation within the cellular environment. The primary interest in these compounds lies in their ability to mimic the activity of Glutathione Peroxidase (GPx), an enzyme crucial for neutralizing oxidative stress.

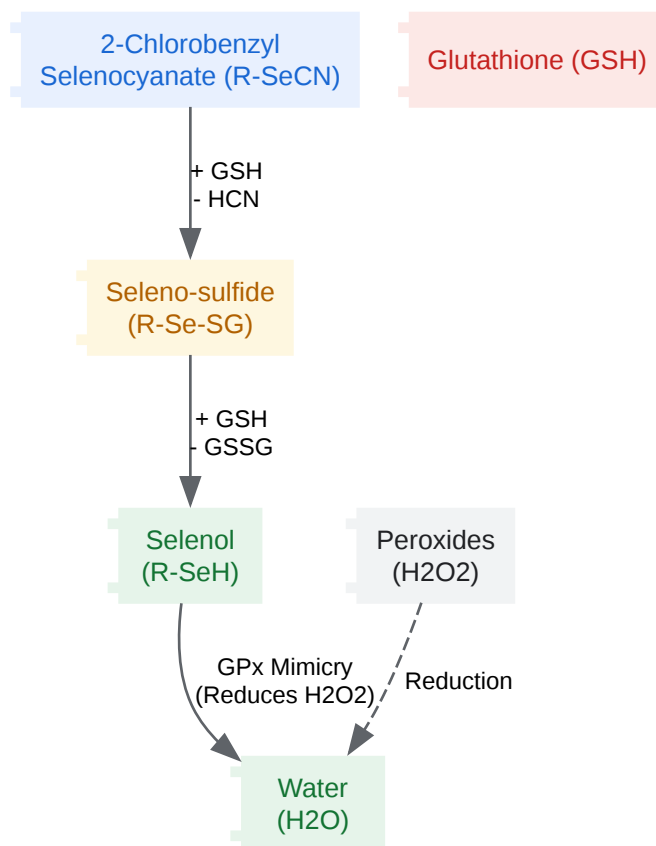
Mechanism of Bio-Activation

Upon entry into the cell, the selenocyanate moiety is reduced by cellular thiols (like Glutathione, GSH). This releases the selenocyanate anion (or cyanide, typically in sub-toxic amounts at therapeutic doses) and generates a selenol intermediate (

). This selenol is the active catalytic species that reduces peroxides (

) to water, thereby protecting cells from oxidative damage. Conversely, at high concentrations, this cycle can deplete cellular GSH, leading to apoptosis in cancer cells (chemotherapeutic effect).

Biological Pathway Diagram



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Caption: Metabolic activation of selenocyanates to active selenols via thiol exchange.

Therapeutic Potential[3][4][5][6][7][8][9]

- **Chemoprevention:** Structurally related benzyl selenocyanates have demonstrated efficacy in inhibiting mammary and colon tumor formation in animal models.[4][5] The 2-chloro substituent increases lipophilicity, potentially enhancing membrane permeability compared to the unsubstituted parent compound.
- **Antimicrobial Activity:** Organoselenium compounds, including selenocyanates, have shown promise against drug-resistant bacterial strains by disrupting bacterial redox homeostasis.

Part 4: Safety & Handling

- Toxicity: Organoselenium compounds are toxic if ingested or inhaled. The metabolic release of selenide or cyanide (albeit in small quantities) warrants caution.
- Handling: Always handle in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store at

to prevent slow decomposition and reddening (formation of elemental selenium).
- Odor: Like many selenium compounds, this substance may possess a distinct, unpleasant odor; keep containers tightly sealed.

References

- Jacob, L. A., et al. (2004).[5] A Facile Synthesis of Substituted Benzyl Selenocyanates. *Molecules*, 9, 622-626.
- ChemSrc. (2025). **(2-chlorophenyl)methyl selenocyanate** CAS 57239-47-1 Details.
- Plano, D., et al. (2011). Selenium-containing compounds as therapeutic agents for cancer.
- TargetMol. (2025). Benzyl selenocyanate Chemical Properties and Safety.

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Sources

- 1. [98369-93-8_1-chloro-2-\(methylselanylmethyl\)benzeneCAS号:98369-93-8_1-chloro-2-\(methylselanylmethyl\)benzene【结构式 性质 英文】 - 化源网 \[chemsrc.com\]](#)
- 2. [57239-47-1_\(2-chlorophenyl\)methyl selenocyanateCAS号:57239-47-1_\(2-chlorophenyl\)methyl selenocyanate【结构式 性质 英文】 - 化源网 \[chemsrc.com\]](#)
- 3. [benthamdirect.com \[benthamdirect.com\]](#)
- 4. [A Facile Synthesis of Substituted Benzyl Selenocyanates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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